

Navigating the Safety and Handling of Tetrasul-d4: A Technical Guide

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Compound of Interest

Compound Name: Tetrasul-d4

Cat. No.: B12409663

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **Tetrasul-d4**. Given that "**Tetrasul-d4**" refers to a deuterated form of Tetrasul, this document extrapolates from the available safety data for Tetrasul, a chlorinated diphenyl sulfide acaricide. Deuterated compounds are primarily used as internal standards in analytical testing, and their chemical and toxicological properties are generally considered analogous to their non-deuterated counterparts.

Chemical and Physical Properties

A comprehensive understanding of the physical and chemical properties of a substance is fundamental to its safe handling. The following table summarizes the key properties of Tetrasul.

Property	Value	Reference
Chemical Name	1,2,4-Trichloro-5-[(4-chlorophenyl)thio]benzene	[1]
Synonyms	2,4,4',5-Tetrachlorodiphenyl sulfide, p-Chlorophenyl 2,4,5-trichlorophenyl sulfide	[2][3]
CAS Number	2227-13-6	[2]
Molecular Formula	C ₁₂ H ₆ Cl ₄ S	[2]
Molecular Weight	324.053 g/mol	
Appearance	Amber to dark brown liquid	
Odor	Almond-like	
Melting Point	154 - 158 °C (309 - 316 °F)	
Boiling Point	161.8°C (323°F) (for a related compound, Furfural)	
Flash Point	61°C (141.8°F) (for a related compound, Furfural)	
Solubility	Emulsifies in water	

Hazard Identification and GHS Classification

Tetrasul is classified as a hazardous substance. The following table outlines its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Hazardous to the aquatic environment, long-term hazard	3	H412: Harmful to aquatic life with long lasting effects

Signal Word: Warning

Hazard Pictograms:

- Exclamation Mark
- No Pictogram for Environmental Hazard in some jurisdictions

Toxicological Information

Understanding the toxicological profile of Tetrasul is crucial for risk assessment and implementing appropriate safety measures.

Toxicological Endpoint	Species	Route	Value	Reference
Acute Dermal LD50	Rabbit	Dermal	> 2000 mg/kg	
Acute Oral LD50	Rat	Oral	3960 mg/kg	

Key Toxicological Effects:

- Skin Contact: Harmful in contact with skin. Prolonged contact may cause temporary irritation. It may be readily absorbed through the skin, potentially leading to systemic effects.
- Eye Contact: Direct contact may cause temporary irritation. Some sources indicate it can be severely irritating and may cause eye burns.
- Ingestion: Expected to be a low ingestion hazard. However, ingestion may cause headache, nausea, vomiting, and gastrointestinal irritation.
- Inhalation: Harmful if inhaled.
- Sensitization: Not expected to cause skin sensitization. However, prolonged or repeated exposure may cause dermal sensitization reactions.

- Mutagenicity/Carcinogenicity: No data available to indicate mutagenic or genotoxic properties. It is not classifiable as to its carcinogenicity to humans.

Handling Precautions and Exposure Controls

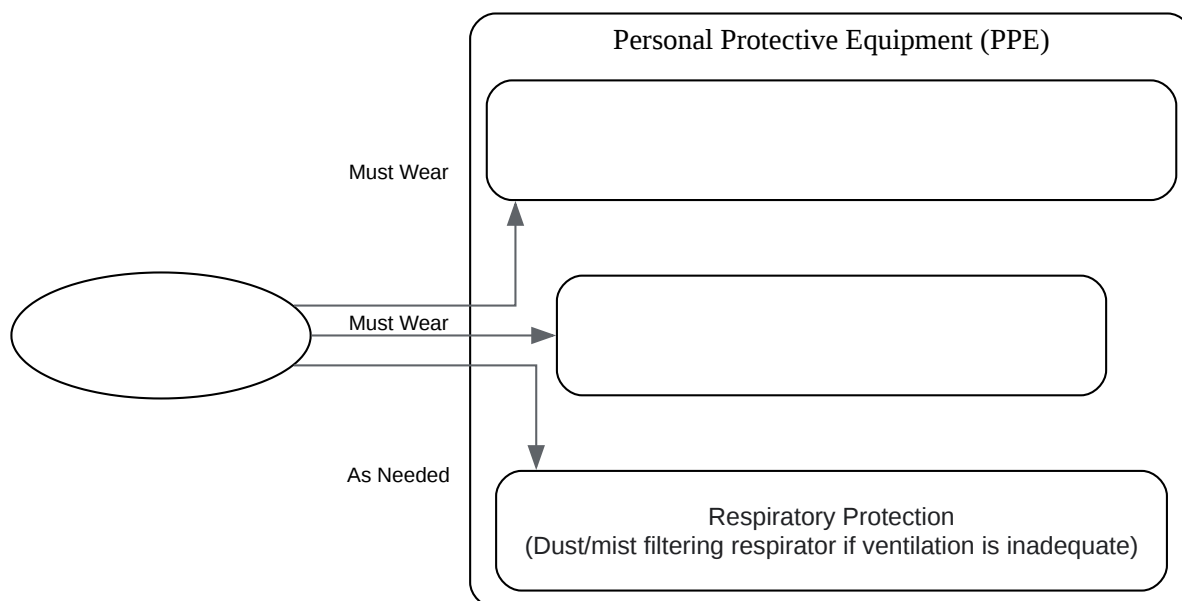
Safe handling of **Tetrasul-d4** requires strict adherence to established protocols and the use of appropriate personal protective equipment (PPE).

Engineering Controls

- Use in a well-ventilated area. Good general ventilation (typically 10 air changes per hour) should be used.
- If applicable, use process enclosures or local exhaust ventilation to maintain airborne levels below exposure limits.

Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE for handling **Tetrasul-d4**.



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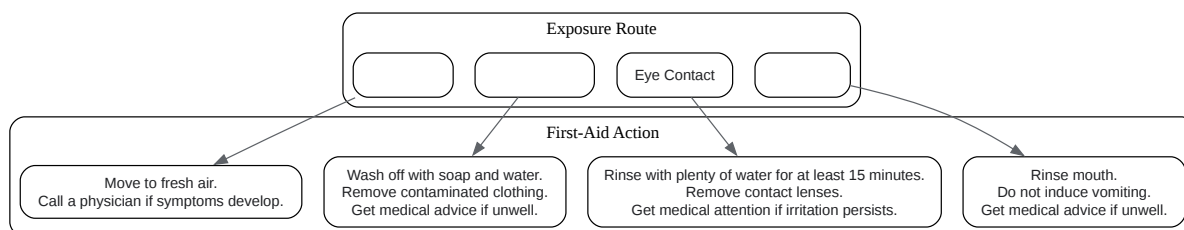
Caption: Recommended Personal Protective Equipment for handling **Tetrasul-d4**.

General Hygiene Practices

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Change contaminated clothing and wash before reuse.
- Store in the original tightly closed container in a cool, well-ventilated place away from incompatible materials.

First-Aid Measures

In case of exposure, immediate and appropriate first-aid is critical.



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Caption: First-aid measures for different routes of exposure to **Tetrasul-d4**.

Accidental Release Measures

Proper containment and cleanup of spills are essential to prevent environmental contamination and personnel exposure.

Emergency Procedures:

- Evacuate: Keep unnecessary personnel away.
- Ventilate: Ensure adequate ventilation of the area.
- Contain: Prevent the product from entering drains. Cover drains.
- Absorb: Take up with liquid-absorbent material (e.g., Chemizorb®).
- Collect: Collect, bind, and pump off spills.
- Dispose: Dispose of contents/container in accordance with local/regional/national/international regulations.

Fire-Fighting Measures

- Suitable Extinguishing Media: Water fog, foam, dry chemical powder, carbon dioxide (CO₂).
- Unsuitable Extinguishing Media: No limitations are given for this substance.
- Specific Hazards: The product is combustible. Development of hazardous combustion gases or vapors is possible in the event of a fire. Explosive decomposition is possible on heating.
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

Stability and Reactivity

- Reactivity: The product is stable and non-reactive under normal conditions of use, storage, and transport.
- Chemical Stability: Chemically stable under standard ambient conditions (room temperature).

- Conditions to Avoid: Heat, sparks, open flames, and other ignition sources. May explode when heated.
- Incompatible Materials: Acids, bases, water, and strong oxidizing agents.

This guide provides a foundational understanding of the safety and handling requirements for **Tetrasul-d4**, based on the available data for Tetrasul. Researchers and all personnel handling this substance should always refer to the most current and specific Safety Data Sheet (SDS) provided by the supplier and adhere to all institutional and regulatory safety protocols.

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